

Isophorone: A High-Performance Alternative to Conventional High-Boiling Solvents

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Compound of Interest

Compound Name: Isophorone

Cat. No.: B1672270

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In the landscape of scientific research and pharmaceutical development, the selection of an appropriate solvent is a critical decision that can significantly influence reaction kinetics, product purity, and formulation stability.[1] High-boiling solvents, characterized by their low volatility, are indispensable for processes requiring high temperatures, controlled evaporation, and excellent solvency for a wide range of materials.[2][3] **Isophorone**, an α,β -unsaturated cyclic ketone, has emerged as a versatile and effective high-boiling solvent, offering a unique balance of properties that make it a compelling alternative to other commonly used solvents such as cyclohexanone, dimethyl sulfoxide (DMSO), and N-methyl-2-pyrrolidone (NMP).[4][5][6]

This guide provides an objective comparison of **isophorone** against other high-boiling solvents, supported by key physical and chemical data. It is designed to assist researchers, scientists, and drug development professionals in making informed solvent selection decisions for their specific applications, from chemical synthesis to the formulation of coatings and adhesives.[4][7][8]

Comparative Analysis of Physicochemical Properties

The performance of a solvent is fundamentally dictated by its physical and chemical properties. **Isophorone**'s high boiling point of 215°C ensures it remains stable in high-temperature applications, while its slow evaporation rate is beneficial for achieving uniform films in coatings and inks.[3][4] Its excellent solvency allows it to dissolve a wide array of polymers and resins,

including those that are challenging for other solvents.[4][5] The following table summarizes the key properties of **isophorone** and compares them with other prevalent high-boiling solvents.

| Property | Isophorone | Cyclohexanone | DMSO | NMP |
|-------------------------------------|----------------------------------|----------------------------------|----------------------------------|----------------------------------|
| CAS Number | 78-59-1 | 108-94-1 | 67-68-5 | 872-50-4 |
| Formula | C ₉ H ₁₄ O | C ₆ H ₁₀ O | C ₂ H ₆ OS | C ₅ H ₉ NO |
| Molar Mass (g/mol) | 138.21 | 98.14 | 78.13 | 99.13 |
| Boiling Point (°C) | 215.3 | 155.6 | 189 | 202 |
| Melting Point (°C) | -8.1 | -47 | 18.5 | -24 |
| Density (g/cm ³ at 20°C) | 0.923 | 0.947 | 1.100 | 1.028 |
| Viscosity (cP at 20°C) | 2.62 | 2.02 | 2.24 | 1.62 |
| Surface Tension (dynes/cm) | 30.5 | 33.8 | 43.5 | 40.7 |
| Flash Point (°C) | 84 | 44 | 87 | 91 |
| Evaporation Rate (n-BuAc=1) | 0.03 | 0.29 | 0.026 | 0.03 |
| Solubility in Water (g/100 mL) | 1.2 | 8.6 | Miscible | Miscible |

Note: Data compiled from various sources for comparative purposes. Exact values may vary slightly between suppliers.

Performance in Key Applications

Isophorone's unique characteristics make it a high-performance solvent across various applications:

- **Paints, Coatings, and Inks:** Its slow evaporation rate and strong solvency for resins like vinyl chloride/acetate and nitrocellulose contribute to improved flow and leveling, resulting in smooth, durable films with excellent adhesion.[\[4\]](#)[\[8\]](#)[\[9\]](#) This makes it ideal for demanding applications such as automotive and marine coatings.[\[4\]](#)
- **Adhesives and Sealants:** **Isophorone's** compatibility with a wide range of polymers enhances the adhesion and durability of specialty adhesives.[\[4\]](#)
- **Chemical Synthesis:** In the pharmaceutical and agrochemical industries, **isophorone** serves as both a solvent and a crucial chemical intermediate.[\[4\]](#)[\[7\]](#) It is a precursor for compounds like **isophorone** diisocyanate (IPDI), a key component in the production of light-stable polyurethane coatings.[\[4\]](#)[\[5\]](#)[\[10\]](#)
- **Drug Development:** High-boiling solvents are often required in the synthesis, crystallization, or extraction of pharmaceutical compounds.[\[11\]](#) While highly polar aprotic solvents like DMSO and NMP are common, **isophorone** offers an alternative with a different solvency profile that can be advantageous for specific active pharmaceutical ingredients (APIs) and formulations.

Safety and Toxicological Profile

When selecting a solvent, particularly in pharmaceutical applications, a thorough evaluation of its safety and toxicological profile is paramount.[\[1\]](#) **Isophorone** is classified as harmful if swallowed or in contact with skin and causes serious eye irritation.[\[12\]](#) Chronic exposure in humans can lead to dizziness and fatigue, and it is classified by the EPA as a possible human carcinogen (Group C).[\[9\]](#) The table below provides a comparative overview of the hazard classifications for **isophorone** and its alternatives.

| Solvent | Key Hazard Statements (GHS) | Toxicity Notes |
|---------------|--|--|
| Isophorone | H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H351 (Suspected of causing cancer).[12] | Respiratory and ocular irritation observed.[13] EPA Group C carcinogen.[9] |
| Cyclohexanone | H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled), H315 (Causes skin irritation), H318 (Causes serious eye damage). | Strong odor, irritant to eyes and respiratory system. |
| DMSO | Not classified as hazardous under GHS. | Readily absorbed through the skin and can carry other dissolved substances with it. |
| NMP | H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H360 (May damage fertility or the unborn child). | Considered a reproductive toxin, leading to restrictions on its use in some regions. |

Experimental Protocols

To objectively assess the performance of **isophorone** against other solvents for a specific application, a standardized experimental approach is necessary. Below is a representative protocol for evaluating solvent efficacy in dissolving a common polymer resin used in coatings or pharmaceutical formulations.

Objective: To determine and compare the solvency power of **Isophorone**, Cyclohexanone, and NMP for a specific grade of polyvinyl chloride (PVC) resin at room temperature.

Materials:

- **Isophorone** (analytical grade)
- Cyclohexanone (analytical grade)
- NMP (analytical grade)
- PVC resin (e.g., K-value 67)
- 250 mL glass beakers or flasks with stoppers
- Magnetic stirrer and stir bars
- Analytical balance (± 0.001 g)
- Viscometer (e.g., Brookfield or cone and plate)
- Timer

Procedure:

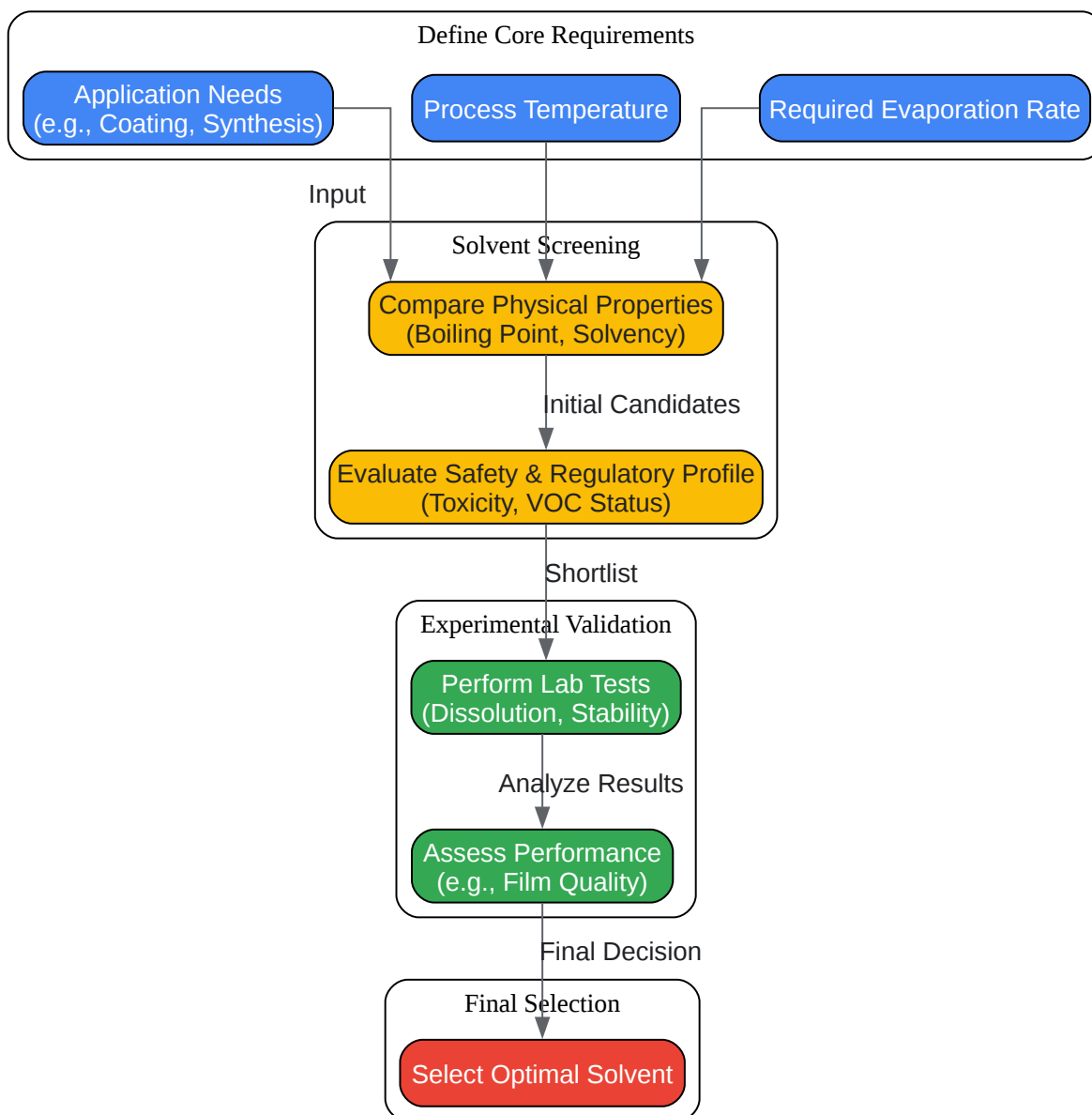
- Preparation of Solutions:
 - For each solvent to be tested, label a clean, dry 250 mL beaker.
 - Weigh 90.0 g (± 0.1 g) of the solvent into its respective beaker.
 - Place the beaker on a magnetic stirrer and add a stir bar. Begin stirring at a moderate speed (e.g., 300 rpm) to create a vortex.
- Resin Dissolution:
 - Slowly add 10.0 g (± 0.01 g) of the PVC resin to the stirring solvent to create a 10% w/w solution.

- Start a timer as soon as the resin is added.
- Cover the beaker with a stopper or watch glass to minimize solvent evaporation.
- Continue stirring at a constant speed and temperature ($25^{\circ}\text{C} \pm 1^{\circ}\text{C}$).
- Observation and Data Collection:
 - Observe the solutions periodically. Record the time required for the resin to completely dissolve (i.e., no visible solid particles). Note any swelling, gel formation, or changes in clarity.
 - If the resin does not fully dissolve after a set time (e.g., 4 hours), note the appearance and estimate the percentage of undissolved solids.
- Viscosity Measurement:
 - Once the resin is fully dissolved, allow the solution to equilibrate to the measurement temperature (25°C).
 - Measure the viscosity of the resulting solution using a calibrated viscometer according to the instrument's standard operating procedure.
- Data Analysis and Comparison:
 - Tabulate the dissolution time and solution viscosity for each solvent.
 - A shorter dissolution time indicates higher solvency power.
 - Lower viscosity at the same concentration can be advantageous for application processes like spraying.
 - Compare the clarity and appearance of the final solutions.

Visualizing Workflows and Synthesis

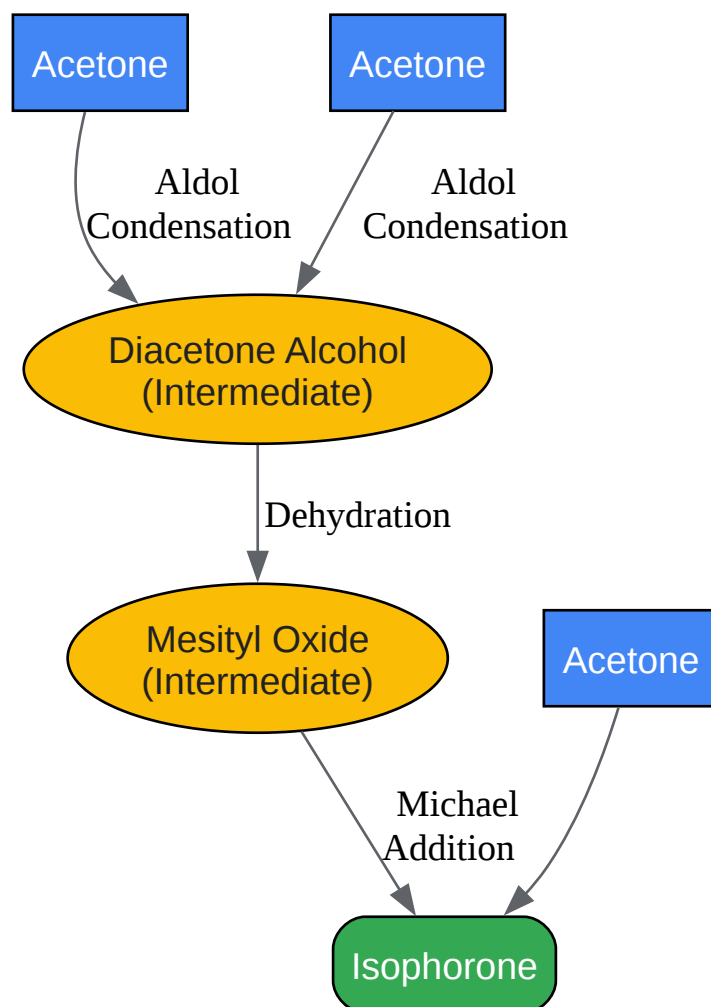
Diagrams can effectively illustrate complex processes and relationships. The following visualizations, created using the DOT language, depict a logical workflow for solvent selection

and the chemical synthesis of **isophorone**.



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Caption: Logical workflow for selecting a high-boiling solvent.



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Caption: Simplified synthesis pathway of **isophorone** from acetone.[5][14]

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References

- 1. Choosing the Right Solvent for Drug Manufacturing [purosolv.com]

- 2. High Boiling Point Aromatic Solvents: All-round Stars in the Chemical Industry [merunchem.com]
- 3. longchangchemical.com [longchangchemical.com]
- 4. Isophorone: A High-Performance Solvent from Silver Fern Chemical [silverfernchemical.com]
- 5. The Production of Isophorone [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Isophorone Market Growth Analysis - Size and Forecast 2025-2029 | Technavio [technavio.com]
- 8. Best 10 Isophorone Manufacturers in the world 2025 - Blog [bofanchem.com]
- 9. epa.gov [epa.gov]
- 10. Isophorone - Wikipedia [en.wikipedia.org]
- 11. US6045808A - Method for removing high boiling solvents from drug formulations by vacuum drying - Google Patents [patents.google.com]
- 12. aglayne.com [aglayne.com]
- 13. HEALTH EFFECTS - Toxicological Profile for Isophorone - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. Isophorone - High purity solvent from the manufacturer PENPET [penpet.com]
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